

A Comprehensive Technical Guide to 3,5-Dimethyl-1-adamantanol

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Compound of Interest

Compound Name: 3,5-Dimethyl-1-adamantanol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **3,5-Dimethyl-1-adamantanol**, a key chemical intermediate in pharmaceutical synthesis, most notably in the production of Memantine, a drug used for the treatment of Alzheimer's disease. This document covers its chemical identity, physicochemical properties, detailed experimental protocols for its synthesis, and its role in drug development. All quantitative data is presented in structured tables for ease of reference, and key experimental workflows are visualized.

Chemical Identity and Properties

3,5-Dimethyl-1-adamantanol is a tricyclic alcohol. Its rigid, cage-like adamantane structure imparts unique properties that are valuable in medicinal chemistry.

CAS Number: 707-37-9[1][2][3][4][5]

Molecular Formula: C₁₂H₂₀O[1][3][4][5]

Molecular Weight: 180.29 g/mol [1][4][5]

A comprehensive list of its synonyms is provided in the table below.

Synonym	Reference
1-Hydroxy-3,5-dimethyladamantane	[1]
1,3-Dimethyl-5-hydroxyadamantane	[1]
1,3-Dimethyl-5-adamantanol	[1]
Memantine Related Compound B (USP)	
3,5-Dimethyladamantan-1-ol	[1]
5,7-Dimethyl-3-adamantanol	[1]
3,5-Dimethyl-1-hydroxyadamantane	[1]
NSC-102294	[1]
Tricyclo[3.3.1.1 ^{3,7}]decan-1-ol, 3,5-dimethyl-	[2]

Physicochemical Data

A summary of the key physicochemical properties of **3,5-Dimethyl-1-adamantanol** is presented below.

Property	Value	Reference
Melting Point	95 °C	[4]
Boiling Point	247.2°C at 760 mmHg	[4]
Flash Point	101.8°C	[4]
Density	1.121 g/cm ³	[4]
LogP	2.72770	[4]
Appearance	White to slightly brown crystals or crystalline powder	

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3,5-Dimethyl-1-adamantanol**.

Technique	Key Data / Reference
^1H NMR	Available from ChemicalBook and PubChem
^{13}C NMR	Available from ChemicalBook
Mass Spectrometry (EI)	Key fragments (m/z): 180, 123, 109, 108. Available from NIST WebBook and PubChem.
Infrared (IR)	Available from ChemicalBook

Experimental Protocols

Synthesis of 3,5-Dimethyl-1-adamantanol via Dry Ozonation

This method describes the hydroxylation of a tertiary carbon on the adamantane skeleton. While the referenced protocol is for the synthesis of 1-adamantanol, the principle is applicable to 1,3-dimethyladamantane.

Materials:

- 1,3-Dimethyladamantane
- Silica gel
- Pentane
- Ozone-oxygen mixture
- Ethyl acetate
- Dichloromethane
- Hexane

Procedure:

- A solution of 1,3-dimethyladamantane in pentane is prepared and mixed with silica gel in a round-bottomed flask.
- The pentane is removed by rotary evaporation at room temperature under reduced pressure, leaving the 1,3-dimethyladamantane adsorbed onto the dry silica gel.
- The flask is then cooled, and an ozone-oxygen mixture is passed through the silica gel.
- After the reaction, the silica gel is transferred to a chromatography column.
- The organic material is eluted with ethyl acetate.
- The solvent is evaporated to yield crude **3,5-Dimethyl-1-adamantanol**.
- The crude product can be purified by recrystallization from a dichloromethane-hexane mixture.

Role as an Intermediate in the Synthesis of Memantine

3,5-Dimethyl-1-adamantanol is a key intermediate in some synthetic routes to Memantine (1-amino-3,5-dimethyladamantane). The hydroxyl group can be converted to a leaving group, followed by nucleophilic substitution with an amino group precursor. However, more direct routes from 1,3-dimethyladamantane or 1-bromo-3,5-dimethyladamantane are often favored in industrial production. For instance, a common industrial synthesis involves the direct amination of 1-bromo-3,5-dimethyladamantane.

A simplified, two-step synthesis of Memantine Hydrochloride from 1,3-dimethyladamantane has been developed with an overall yield of 83%.^{[6][7]} In the first step, 1,3-dimethyladamantane is reacted with formamide and nitric acid to produce 1-formamido-3,5-dimethyladamantane in 98% yield.^{[6][7]} This is followed by hydrolysis with aqueous hydrochloride to yield Memantine Hydrochloride.^{[6][7]}

Applications in Drug Development

The primary application of **3,5-Dimethyl-1-adamantanol** in drug development is as a precursor and impurity standard for Memantine.^[8] Memantine is an NMDA receptor antagonist used in

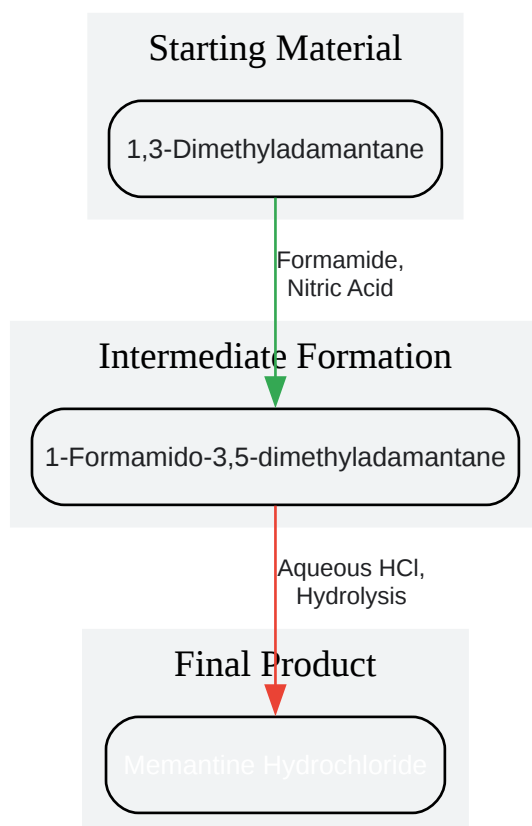
the management of moderate-to-severe Alzheimer's disease.[6][9]

The adamantane cage is a valuable pharmacophore in drug design due to its lipophilicity and rigidity.[10] These properties can enhance a drug's ability to cross the blood-brain barrier and improve its metabolic stability.[10] While **3,5-Dimethyl-1-adamantanol** itself is not the active pharmaceutical ingredient, its structural motif is central to the therapeutic effect of Memantine. Adamantane derivatives have been explored for a range of neurological and antiviral applications.[8][10]

Visualized Workflows

Synthesis of Memantine from 1,3-Dimethyladamantane

The following diagram illustrates a common synthetic pathway to Memantine, highlighting the intermediate role of related adamantane structures.



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Caption: A simplified workflow for the synthesis of Memantine Hydrochloride.

Conclusion

3,5-Dimethyl-1-adamantanol is a well-characterized chemical compound with significant importance in the pharmaceutical industry, primarily as an intermediate in the synthesis of Memantine. Its unique adamantane structure provides a rigid and lipophilic scaffold that is advantageous in the design of centrally acting drugs. The synthetic and analytical protocols outlined in this guide provide a valuable resource for researchers and professionals in drug development and medicinal chemistry.

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